

Techniques for Measuring Strombine in Crude Tissue Extracts: Application Notes and Protocols

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Compound of Interest

Compound Name: *Strombine*

Cat. No.: *B12723367*

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This document provides detailed application notes and protocols for the quantitative analysis of **strombine** in crude tissue extracts. **Strombine**, an opine, plays a role in anaerobic metabolism in various marine invertebrates. Accurate measurement of its concentration is crucial for studies in comparative physiology, toxicology, and drug development targeting metabolic pathways.

Introduction

Strombine (N-(carboxymethyl)-D-alanine) is a secondary amino acid derivative formed in the tissues of certain marine invertebrates, particularly bivalve mollusks, during periods of hypoxia or anoxia. It is synthesized reductively from pyruvate and glycine, a reaction catalyzed by **strombine** dehydrogenase. This process serves to maintain redox balance by reoxidizing NADH to NAD⁺ when oxygen is scarce. The quantification of **strombine** in crude tissue extracts provides a valuable indicator of the metabolic state of an organism.

This guide outlines several established methods for **strombine** measurement, including High-Performance Liquid Chromatography (HPLC), enzymatic assays, and Nuclear Magnetic Resonance (NMR) spectroscopy. Detailed protocols for tissue extraction and analysis are provided to ensure reliable and reproducible results.

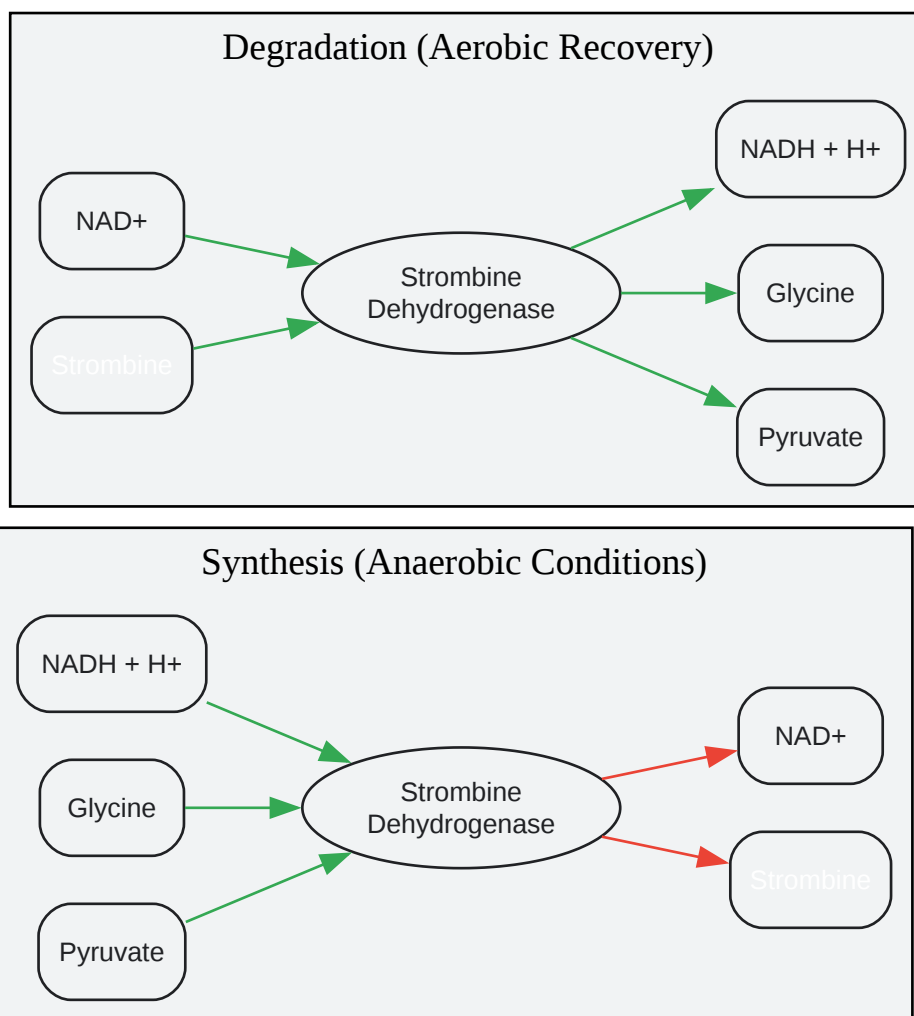
Data Presentation

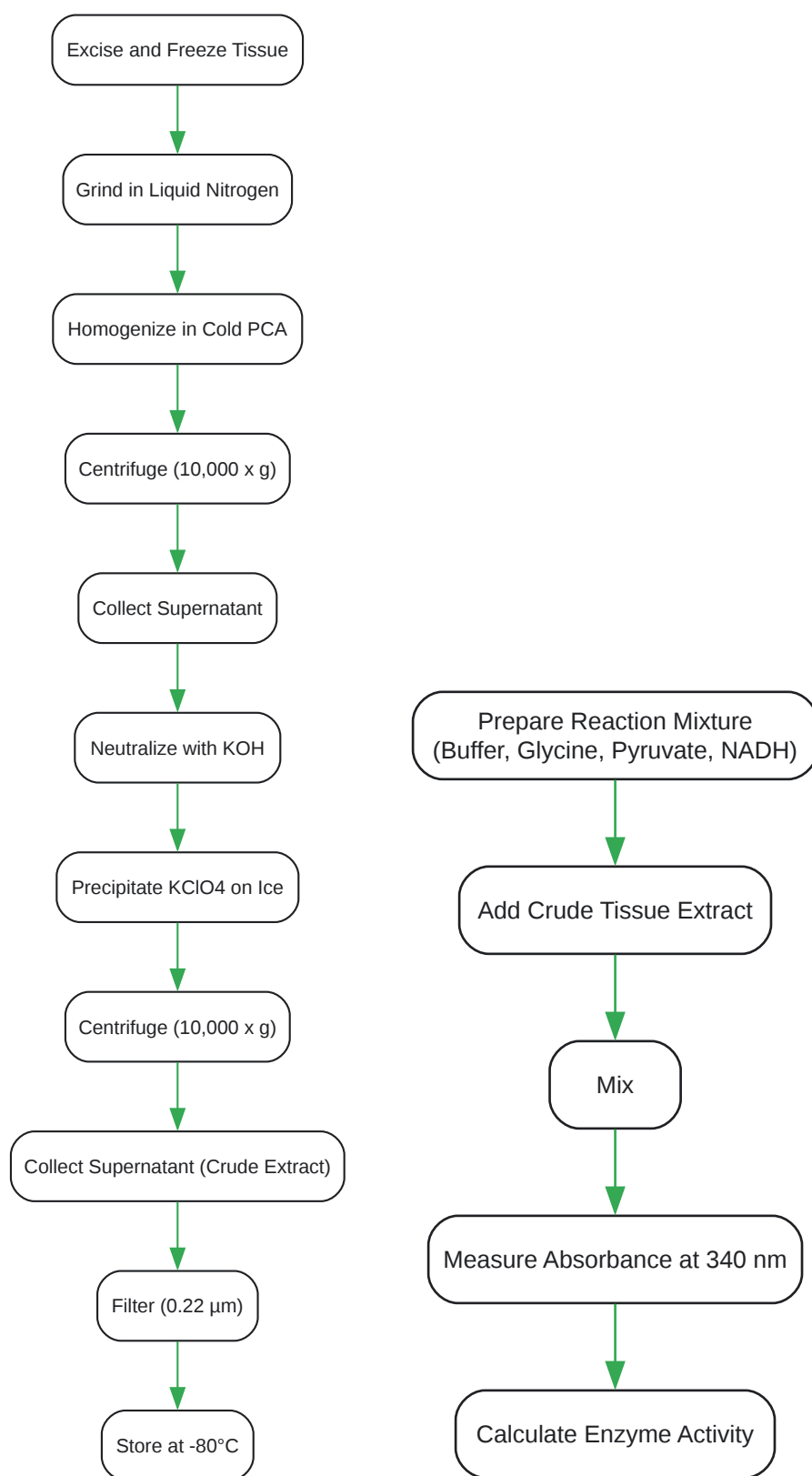
The following table summarizes quantitative data on **strombine** concentrations found in the mantle tissue of mussels under different temperature exposures, illustrating the dynamic nature of its accumulation.

Species	Tissue	Condition	Strombine Concentration (μmol/g wet weight)	Reference
Mytilus galloprovincialis	Mantle	Control (18°C)	~1.5	[1]
Mytilus galloprovincialis	Mantle	24°C Exposure (1 day)	~1.0	[1]
Mytilus galloprovincialis	Mantle	26°C Exposure (1 day)	~2.5	[1]
Mytilus galloprovincialis	Mantle	28°C Exposure (1 day)	~3.0	[1]

Signaling Pathway

The biosynthesis and degradation of **strombine** are governed by the reversible reaction catalyzed by **strombine** dehydrogenase.





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References

- 1. researchgate.net [researchgate.net]
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